Live-Cell Imaging of the Cytoskeleton Using SiR-Tetrazine: Application Notes and Protocols

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Compound of Interest

Compound Name: *SiR-tetrazine*

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Introduction

The dynamic nature of the cytoskeleton is fundamental to a multitude of cellular processes, including division, migration, and intracellular transport.[1] Visualizing these intricate networks of actin filaments and microtubules in living cells is crucial for understanding both normal cellular function and disease states. Traditional methods often rely on genetic modification (e.g., fluorescent protein fusions) which can lead to overexpression artifacts.[1] A powerful alternative is the use of bioorthogonal chemistry, specifically the inverse-electron-demand Diels-Alder (IEDDA) cycloaddition between a tetrazine-functionalized probe and a strained dienophile.[2][3]

This application note details the use of silicon-rhodamine (SiR)-tetrazine probes for live-cell imaging of the cytoskeleton. SiR is a far-red, cell-permeable, and fluorogenic dye that exhibits minimal cytotoxicity and high photostability.[4][5][6] When conjugated to tetrazine, it can specifically react with a dienophile, such as a trans-cyclooctene (TCO), that has been metabolically or genetically incorporated into cytoskeletal proteins or targeted via specific ligands.[7][8] A key advantage of this system is its fluorogenic nature; the fluorescence of the

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SiR-tetrazine probe is significantly enhanced upon reaction with the TCO, leading to a high signal-to-noise ratio and enabling no-wash imaging protocols.[9][10][11] This technology is compatible with various advanced imaging techniques, including super-resolution microscopy (STED, SIM), allowing for unprecedented views of cytoskeletal dynamics in living cells.[4][8]

Quantitative Data Presentation

The performance of SiR-based probes is critical for generating high-quality live-cell imaging data. The following tables summarize key quantitative parameters for SiR-actin and SiR-tubulin probes, as well as the fluorescence enhancement of fluorogenic tetrazine probes upon reaction.

Probe	Target	Fluorescence Increase (in vitro)	Recommended Concentration (Live-Cell Imaging)	Cytotoxicity	Reference
SiR-actin	F-actin	>100-fold	100 nM - 1 µM	Low at imaging concentrations	[4]
SiR-tubulin	Microtubules	>10-fold	100 nM - 1 µM	Low at imaging concentrations	[4]
HD653 (SiR-derivative)	TCO-modified targets	45-fold	1 µM	Not specified	[12]
o-TzR (TMR-derivative)	TCO-modified targets	95-fold	1 µM	Not specified	[12]

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Probe Comparison	Parameter	Observation	Reference
Tubulin Tracker vs. SiR-Tubulin	Signal Intensity & S/N Ratio	Tubulin Tracker showed higher fluorescence intensity and signal-to-noise ratio.	[13]
SiR-Tubulin with Verapamil	Effect of Efflux Inhibitor	Verapamil increased fluorescence intensity and signal-to-noise ratio.	[13]
HD653 vs. other SiR-derivatives	Off-target Staining	HD653 showed highly specific labeling with no visible off-target staining under no-wash conditions.	[12]

Experimental Protocols

Protocol 1: Live-Cell Imaging of Actin Using SiR-Actin

This protocol describes the direct labeling of endogenous F-actin in live cells using the cell-permeable SiR-actin probe.

Materials:

- Live cells cultured on imaging-suitable plates or coverslips
- Complete cell culture medium
- SiR-actin stock solution (e.g., 1 mM in DMSO)
- Verapamil (optional, efflux pump inhibitor, 10 mM stock in DMSO)
- Live-cell imaging medium (e.g., phenol red-free medium)

Procedure:

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- Cell Preparation: Culture cells to the desired confluency on your imaging vessel. Ensure cells are healthy and actively growing.
- Staining Solution Preparation: Prepare the staining solution by diluting the SiR-actin stock solution in pre-warmed complete cell culture medium to a final concentration of 100 nM to 1 µM. For cell lines with high efflux pump activity, the addition of verapamil to a final concentration of 10 µM can improve staining.
- Staining: Remove the existing cell culture medium and add the SiR-actin staining solution to the cells.
- Incubation: Incubate the cells for 30-60 minutes at 37°C in a CO_2 incubator.[14]
- Washing (Optional): For fluorogenic probes like SiR-actin, a washing step is often not required, which is advantageous for delicate samples.[4] However, if background fluorescence is high, you can gently wash the cells two to three times with pre-warmed live-cell imaging medium.
- Imaging: Image the cells using a fluorescence microscope equipped with a live-cell incubation chamber (37°C, 5% CO_2). Use appropriate filter sets for SiR (Excitation/Emission: ~650/670 nm).

Protocol 2: Bioorthogonal Labeling of Tubulin with SiR-Tetrazine

This protocol outlines a two-step approach for labeling tubulin in live cells by first introducing a TCO-modified docetaxel (a microtubule-binding drug) followed by labeling with a **SiR-tetrazine** probe.

Materials:

- Live cells cultured on imaging-suitable plates or coverslips
- Complete cell culture medium
- Docetaxel-TCO stock solution

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- **SiR-tetrazine** stock solution (e.g., 1 mM in DMSO)
- Live-cell imaging medium (e.g., phenol red-free medium)
- Phosphate-buffered saline (PBS), pre-warmed

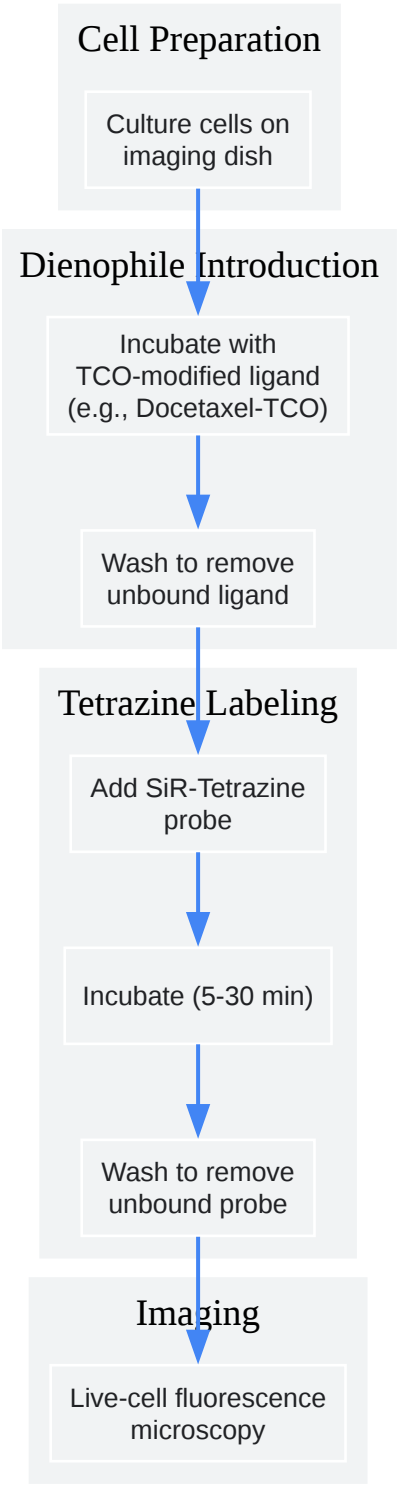
Procedure:

- Cell Preparation: Culture cells to the desired confluency.
- Introduction of TCO Moiety: Incubate cells with Docetaxel-TCO at a suitable concentration in complete cell culture medium. The optimal concentration and incubation time should be determined empirically to allow for microtubule binding without inducing significant cytotoxicity.
- Washing: Gently wash the cells two to three times with pre-warmed PBS or serum-free medium to remove unreacted Docetaxel-TCO.[15]
- **SiR-Tetrazine** Labeling: Prepare a solution of **SiR-tetrazine** in live-cell imaging buffer at a final concentration of 1-10 µM.[15]
- Incubation: Add the **SiR-tetrazine** solution to the cells and incubate for 5-30 minutes at 37°C, protected from light.[15]
- Washing: Gently wash the cells two to three times with pre-warmed live-cell imaging buffer to remove unbound **SiR-tetrazine**.[15]
- Imaging: Proceed with imaging as described in Protocol 1.

Visualizations

Experimental Workflow for Bioorthogonal Cytoskeleton Labeling

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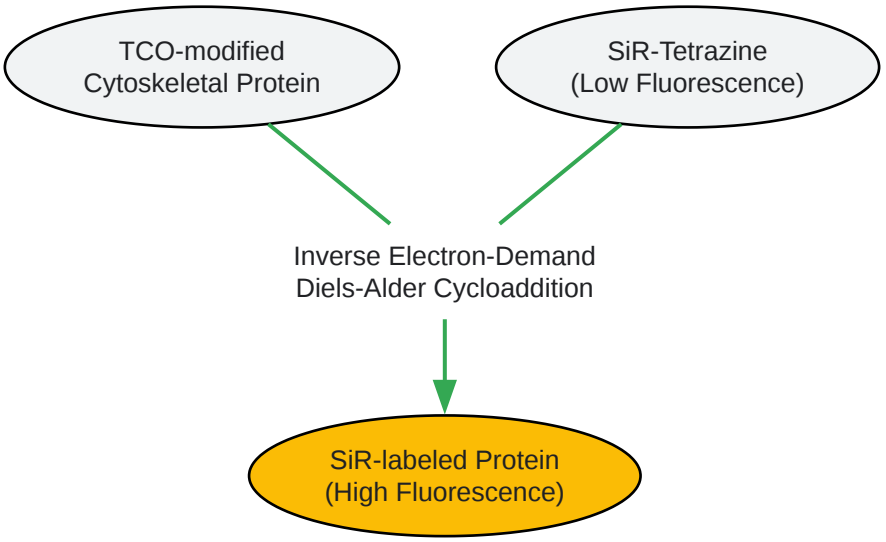


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Caption: Workflow for bioorthogonal labeling of the cytoskeleton.

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Reaction Mechanism: **SiR-Tetrazine** Ligation

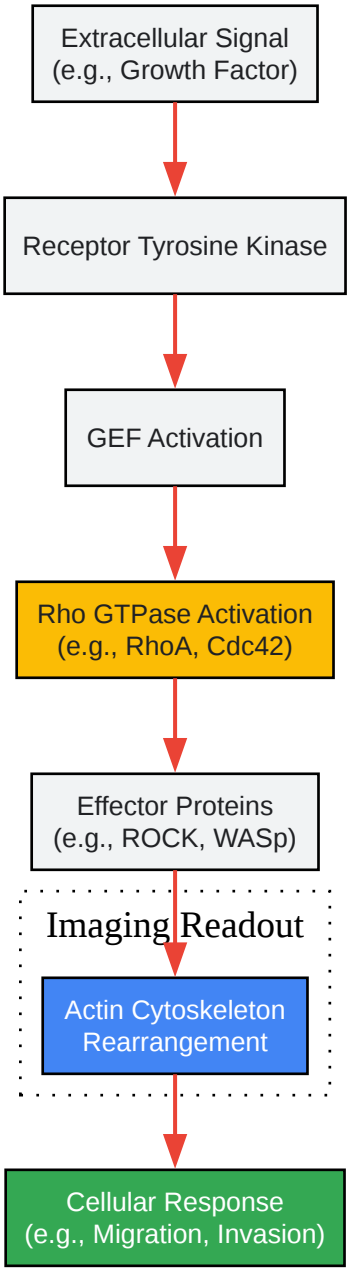


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Caption: **SiR-Tetrazine** and TCO bioorthogonal reaction.

Application Example: Investigating Rho GTPase Signaling

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Caption: Rho GTPase signaling pathway affecting the cytoskeleton.

Conclusion

The use of **SiR-tetrazine** probes in conjunction with bioorthogonal labeling strategies offers a robust and versatile platform for the live-cell imaging of the cytoskeleton. The excellent photophysical properties of SiR, including its far-red emission, fluorogenicity, and photostability, combined with the specificity of the tetrazine-TCO ligation, enable high-contrast, long-term

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imaging with minimal perturbation to the cell.[4][16] These methods are particularly powerful for researchers in basic cell biology and drug development who need to quantitatively assess the dynamic effects of various stimuli or compounds on cytoskeletal organization.[17][18][19][20] As probe development continues to improve fluorogenicity and reduce off-target effects, the utility of this approach for advanced, multiplexed, and super-resolution imaging will undoubtedly expand.[12][21]

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